

Application Notes and Protocols for In Vivo Studies with TMPA

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Compound of Interest

Compound Name: *TMPA*

Cat. No.: *B560567*

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Introduction

TMPA (ethyl 2-[2,3,4-trimethoxy-6-(1-octanoyl)phenyl]acetate) is a high-affinity antagonist of the nuclear receptor Nur77.[1] By binding to Nur77, **TMPA** disrupts its interaction with Liver Kinase B1 (LKB1), a critical regulator of cellular energy homeostasis. This disruption allows LKB1 to translocate from the nucleus to the cytoplasm, where it subsequently phosphorylates and activates AMP-activated protein kinase (AMPK α).[1][2][3] The activation of the LKB1-AMPK signaling pathway plays a crucial role in regulating metabolism.[2][3][4] Consequently, **TMPA** has shown potential in preclinical studies for its ability to lower blood glucose and mitigate insulin resistance, making it a compound of interest for metabolic disease research.[1][2][3]

These application notes provide detailed protocols for the dissolution and preparation of **TMPA** for in vivo studies, along with an overview of its mechanism of action.

Data Presentation

TMPA Properties

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₂ O ₆	[5]
Molecular Weight	380.48 g/mol	N/A
Appearance	Solid	N/A
CAS Number	1258275-73-8	N/A

Solubility Information

Solvent	Solubility	Notes
DMSO	90 mg/mL (236.54 mM)	Sonication is recommended for complete dissolution.[1]
Water	< 0.1 mg/mL	Considered insoluble.

Experimental Protocols

Preparation of TMPA for Intraperitoneal (IP) Injection

This protocol is designed to prepare a **TMPA** solution suitable for intraperitoneal administration in mice at a dosage of 50 mg/kg.[1]

Materials:

- **TMPA** powder
- Dimethyl sulfoxide (DMSO), sterile, injectable grade
- Polyethylene glycol 300 (PEG300), sterile
- Tween 80 (Polysorbate 80), sterile
- Sterile Saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)
- Sterile conical tubes (15 mL and 50 mL)
- Sterile syringes and needles

Vehicle Formulation:

A commonly used vehicle for hydrophobic compounds in in vivo studies consists of:

- 5% DMSO
- 30% PEG300
- 5% Tween 80
- 60% Saline or PBS

Procedure:

- Calculate the required amount of **TMPA** and vehicle components.
 - For a 20g mouse receiving a 50 mg/kg dose, the required amount of **TMPA** is 1 mg.
 - Assuming an injection volume of 100 μ L per 20g mouse, the final concentration of the **TMPA** solution needs to be 10 mg/mL.
 - To prepare 1 mL of the final formulation, you will need:
 - 10 mg of **TMPA**
 - 50 μ L of DMSO
 - 300 μ L of PEG300
 - 50 μ L of Tween 80
 - 600 μ L of Saline or PBS
- Prepare the **TMPA** stock solution.
 - Weigh the required amount of **TMPA** powder and place it in a sterile conical tube.
 - Add the calculated volume of DMSO to the **TMPA** powder.

- Vortex and sonicate the mixture until the **TMPA** is completely dissolved. This is your concentrated stock solution.
- Prepare the final injection solution.
 - In a separate sterile conical tube, add the calculated volume of PEG300.
 - Slowly add the **TMPA** stock solution (from step 2) to the PEG300 while vortexing to ensure proper mixing.
 - Add the calculated volume of Tween 80 to the mixture and continue to vortex.
 - Finally, add the calculated volume of sterile Saline or PBS to the mixture and vortex thoroughly to create a homogenous solution.
- Administration.
 - The final solution can be administered via intraperitoneal injection. For a 20g mouse, an injection volume of 100 μ L will deliver a 50 mg/kg dose.
 - It is crucial to also prepare a vehicle control group, which will receive the same formulation without **TMPA**.

In Vivo Study Example

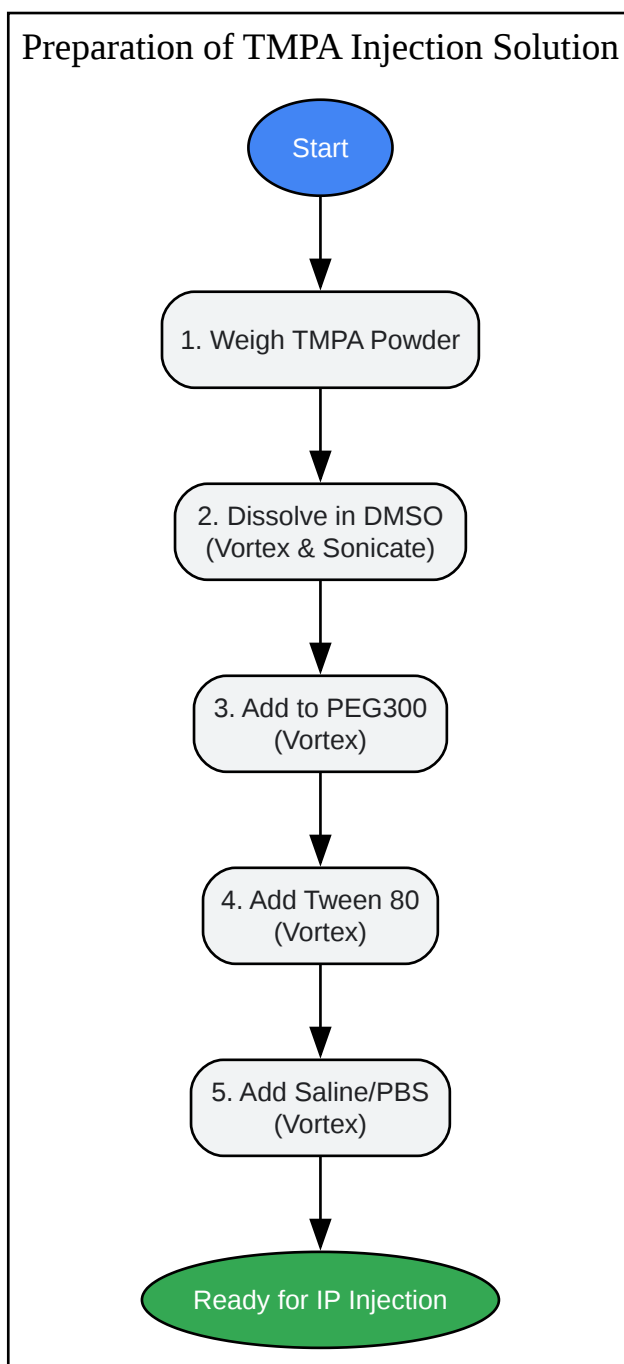
In a study with type II diabetic mice (db/db), **TMPA** was administered daily via intraperitoneal injection at a dose of 50 mg/kg for 19 days.^[1] This treatment regimen was shown to effectively lower blood glucose and improve glucose tolerance.^[1]

Mandatory Visualizations

TMPA Mechanism of Action

Caption: **TMPA** disrupts the Nur77-LKB1 complex, leading to AMPK α activation.

Experimental Workflow for TMPA Preparation



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Caption: Workflow for preparing **TMPA** solution for in vivo studies.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. The orphan nuclear receptor Nur77 regulates LKB1 localization and activates AMPK - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The LKB1-AMPK pathway: metabolism and growth control in tumor suppression - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Ethyl 2-[2,3,4-Trimethoxy-6-(1-Octanoyl)Phenyl] Acetate (TMPA) Ameliorates Lipid Accumulation by Disturbing the Combination of LKB1 with Nur77 and Activating the AMPK Pathway in HepG2 Cells and Mice Primary Hepatocytes - PMC [pmc.ncbi.nlm.nih.gov]
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